

Penconazole-d7 safety data sheet and handling precautions

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Compound of Interest

Compound Name: Penconazole-d7

Cat. No.: B12060739

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An In-depth Technical Guide to the Safe Handling of **Penconazole-d7**

Introduction

Penconazole-d7 is the deuterated form of Penconazole, a systemic triazole fungicide.[1][2] Due to its isotopic labeling, **Penconazole-d7** serves as an invaluable internal standard for analytical and research purposes, particularly in mass spectrometry-based quantification of Penconazole residues in various matrices.[2] Penconazole itself functions by inhibiting the biosynthesis of sterols in fungal cell membranes, which is crucial for their development.[3][4]

This guide provides comprehensive safety data, handling precautions, and emergency procedures for **Penconazole-d7**, tailored for researchers, scientists, and professionals in drug development and analytical laboratories. Given that the toxicological properties are primarily associated with the parent molecule, safety data for Penconazole is used as a surrogate where specific data for the deuterated analog is unavailable.


Hazard Identification and GHS Classification

Penconazole-d7 is classified as a hazardous substance. The Globally Harmonized System (GHS) classification, derived from safety data sheets for Penconazole and its deuterated form, indicates several health and environmental risks.

Signal Word: Warning[5][6]

Hazard Pictograms:

 alt text

 alt text


 alt text

Table 1: GHS Hazard Statements

Code	Hazard Statement	References
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| H302 | Harmful if swallowed. | [\[5\]](#)[\[7\]](#) | H313 | May be harmful in contact with skin. | [\[6\]](#) | H319 | Causes serious eye irritation. | [\[8\]](#)[\[9\]](#) | H332 | Harmful if inhaled. | [\[7\]](#)[\[9\]](#) | H361 | Suspected of damaging fertility or the unborn child. | [\[6\]](#) | H361d | Suspected of damaging the unborn child. | [\[8\]](#)[\[9\]](#) | H373 | May cause damage to organs through prolonged or repeated exposure. | [\[6\]](#) | H410 | Very toxic to aquatic life with long lasting effects. | [\[5\]](#) | H411 | Toxic to aquatic life with long lasting effects. | [\[6\]](#)[\[8\]](#)[\[9\]](#)

Table 2: GHS Precautionary Statements

Code	Precautionary Statement	References
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| P201 | Obtain special instructions before use. | [\[5\]](#)[\[6\]](#)[\[8\]](#) | P202 | Do not handle until all safety precautions have been read and understood. | [\[6\]](#) | P260 | Do not breathe dust/fume/gas/mist/vapors/spray. | [\[6\]](#)[\[9\]](#) | P270 | Do not eat, drink or smoke when using this product. | [\[5\]](#)[\[8\]](#) | P273 | Avoid release to the environment. | [\[5\]](#)[\[8\]](#)[\[9\]](#) | P280 | Wear protective gloves/protective clothing/eye protection/face protection. | [\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) | P301+P312 | IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell. | [\[5\]](#) | P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. | [\[9\]](#) | P308+P313 | IF exposed or concerned: Get medical advice/attention. | [\[5\]](#)[\[8\]](#)[\[10\]](#) | P391 | Collect spillage. | [\[6\]](#)[\[8\]](#)[\[9\]](#) | P405 | Store locked up. | [\[6\]](#) | P501 | Dispose of contents/container to an approved waste disposal plant. | [\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Quantitative Data

Physical and Chemical Properties

The physical and chemical properties of **Penconazole-d7** are essential for its proper handling and storage.

Table 3: Physical and Chemical Properties of **Penconazole-d7**

Property	Value	References
CAS Number 1628110-84-8 [10] [11] [12] [13] Molecular Formula C ₁₃ D ₇ H ₈ Cl ₂ N ₃ [1] [11] [12] [13] Molecular Weight 291.23 g/mol [1] [11] [12] [13] Appearance White powdery solid [3] Solubility (Penconazole) Water: 73 mg/L (25°C) [3] Ethanol: 730 g/L [3] Acetone: 770 g/L [3] Toluene: 610 g/L [3] Partition Coefficient (Penconazole) Log P = 3.72 (pH 7, 20°C) [3] [9] Stability (Penconazole) Stable to hydrolysis (pH 1-13) and heat (up to 350°C) [3]		

Toxicological Data

Specific toxicological studies on **Penconazole-d7** are not widely available; therefore, data for the non-labeled Penconazole are presented. The primary difference in deuterated compounds is a potential alteration in metabolic rate, but the intrinsic toxicity is expected to be the same.

[\[1\]](#)[\[2\]](#)Table 4: Summary of Toxicological Endpoints for Penconazole

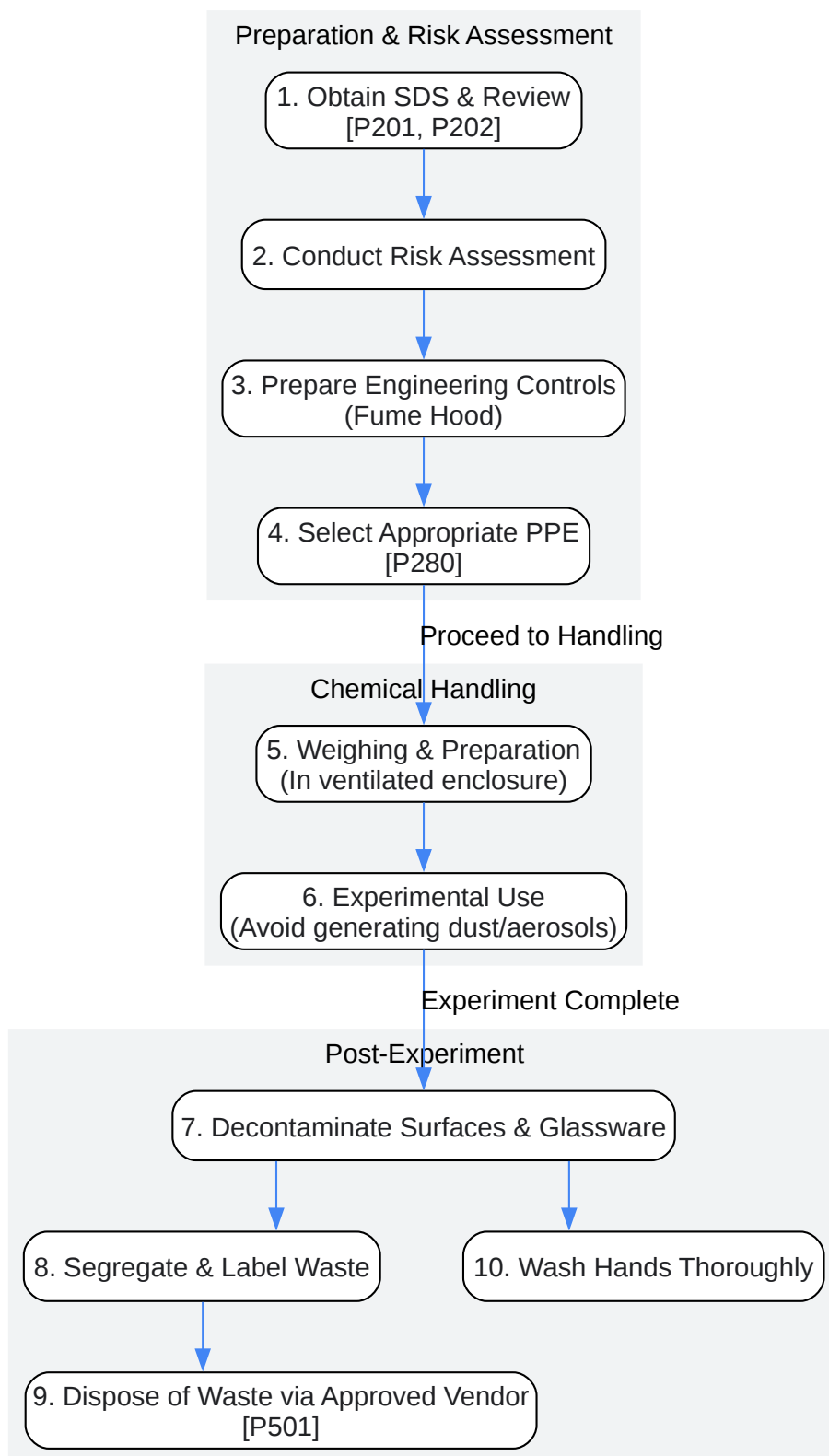
Endpoint	Observation	References
Acute Oral Toxicity Harmful if swallowed. [5] Reproductive Toxicity Suspected of damaging fertility or the unborn child. [5] [6] [14] Eye Irritation Causes serious eye irritation. [8] Target Organ Toxicity May cause damage to organs (lung/respiratory system) through prolonged or repeated exposure. [6] Carcinogenicity No data available to classify. Mutagenicity No data available to classify. Endocrine Disruption Listed as a Group III Chemical for potential endocrine disruption. [9]		

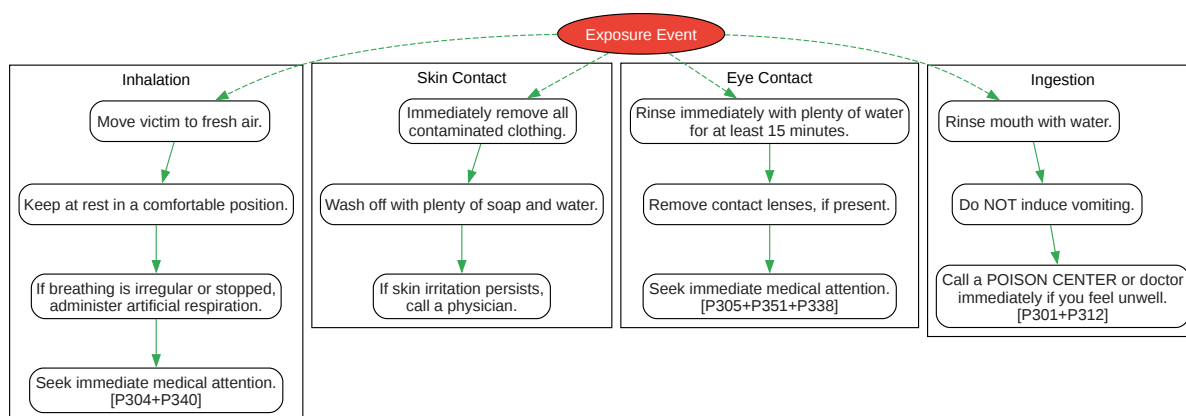
Experimental Protocols and Workflows

Safe handling in a laboratory setting requires adherence to strict protocols. The following sections and diagrams outline the recommended workflows for handling **Penconazole-d7**.

General Laboratory Handling Workflow

This workflow provides a step-by-step guide for handling **Penconazole-d7** from receipt to disposal, ensuring safety at each stage.





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